

Pilsicainide Hydrochloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pilsicainide Hydrochloride*

CAS No.: *88069-49-2*

Cat. No.: *B1677878*

[Get Quote](#)

This technical guide provides an in-depth overview of **pilsicainide hydrochloride**, a class Ic antiarrhythmic agent. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, mechanism of action, and relevant experimental protocols.

Core Chemical and Physical Properties

Pilsicainide hydrochloride is the hydrochloride salt of pilsicainide. Its core identifying and physical properties are summarized below.

Property	Data	Reference(s)
CAS Number	88069-49-2	[1][2][3][4]
Molecular Formula	C ₁₇ H ₂₅ ClN ₂ O (or C ₁₇ H ₂₄ N ₂ O·HCl)	[2][4][5]
Molecular Weight	308.85 g/mol	[2][4][5]
Appearance	White to off-white or almost white powder/crystal	[1][3]
Melting Point	211.0 - 215.0 °C	[1][3]
Solubility	Water: 100 mg/mL (requires ultrasonic) DMSO: 50 mg/mL (requires ultrasonic)	[6]
pKa (Strongest Basic)	10.46 (Predicted)	[5]
IUPAC Name	N-(2,6-dimethylphenyl)-2- (hexahydro-1H-pyrrolizin-7a- yl)acetamide hydrochloride	[4][5]
Synonyms	SUN 1165, N-(2,6- Dimethylphenyl)tetrahydro-1H- pyrrolizine-7a(5H)-acetamide Hydrochloride, Sunrythm	[1][4][7][8]

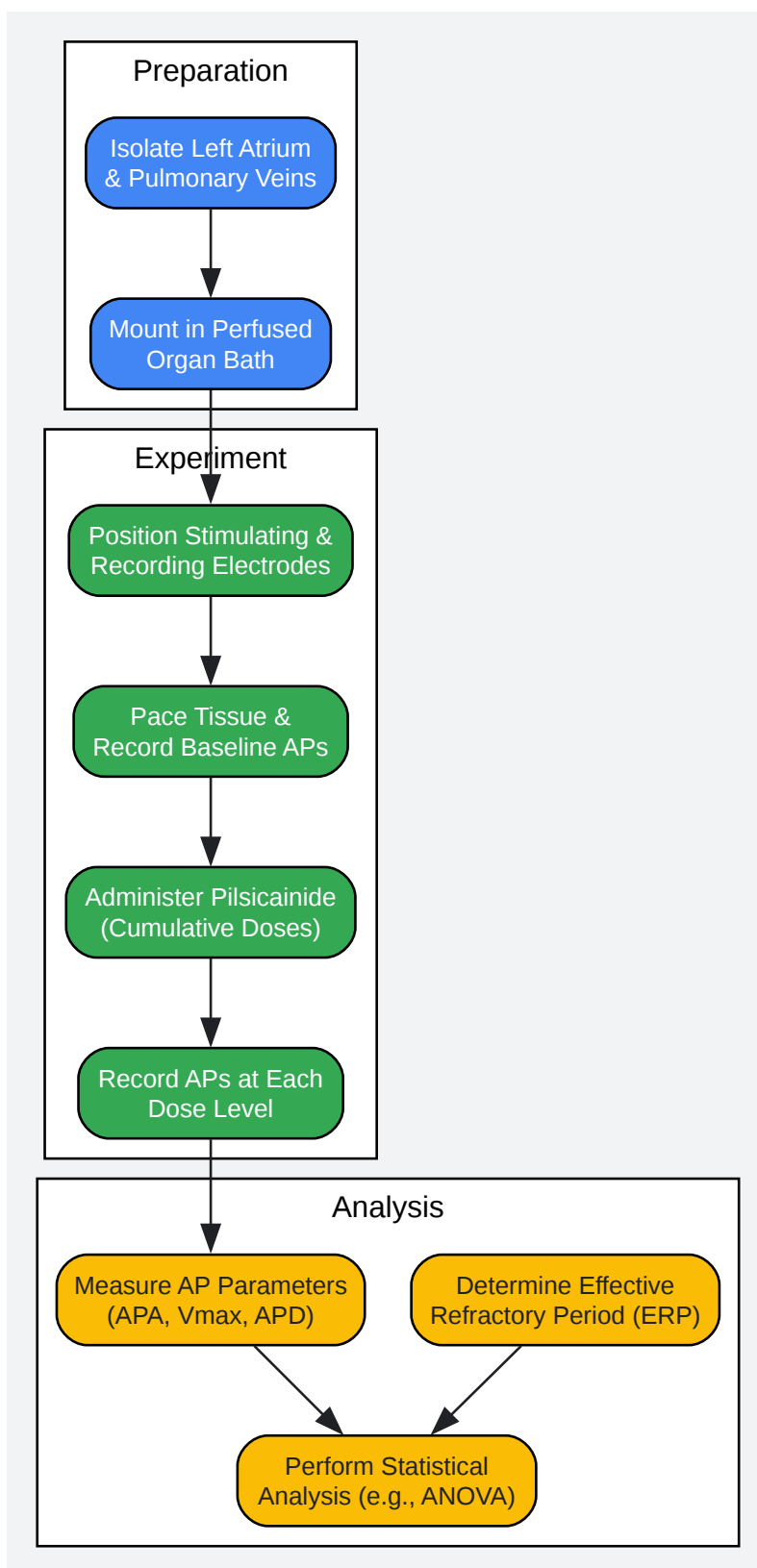
Mechanism of Action: Sodium Channel Blockade

Pilsicainide is classified as a potent and pure Vaughan-Williams class Ic antiarrhythmic agent. [1][9] Its primary mechanism of action is the blockade of fast inward sodium channels (Nav1.5) in cardiac muscle cells.[8][10][11]

Key characteristics of its action include:

- Pure Sodium Channel Blocker: It selectively inhibits sodium channels without significantly affecting potassium or calcium channels.[10]

- **State-Dependent Binding:** Pilsicainide exhibits a higher affinity for the open and inactivated states of the sodium channel compared to the resting state.^{[8][10]} This "use-dependent" or "rate-dependent" blockade means its effect is more pronounced at higher heart rates, making it particularly effective against tachyarrhythmias.^[8]
- **Electrophysiological Effects:** By blocking sodium influx during Phase 0 of the cardiac action potential, pilsicainide slows the maximum rate of depolarization (V_{max}).^{[10][11]} This action reduces cell excitability and slows the conduction velocity of electrical impulses through the myocardium, particularly in the His-Purkinje system.^[11] It prolongs the PQ interval and QRS duration on an electrocardiogram (ECG) but has minimal effect on the action potential duration or the QTc interval.^{[10][12][13]}



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Pilsicainide Hydrochloride 88069-49-2 | 東京化成工業株式会社 \[tcichemicals.com\]](#)
- [2. scbt.com \[scbt.com\]](#)
- [3. Pilsicainide Hydrochloride 88069-49-2 | Tokyo Chemical Industry Co., Ltd.\(APAC\) \[tcichemicals.com\]](#)
- [4. Pilsicainide Hydrochloride | C17H25ClN2O | CID 114817 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. go.drugbank.com \[go.drugbank.com\]](#)
- [6. medchemexpress.com \[medchemexpress.com\]](#)
- [7. medchemexpress.com \[medchemexpress.com\]](#)
- [8. What is Pilsicainide used for? \[synapse.patsnap.com\]](#)
- [9. mims.com \[mims.com\]](#)
- [10. Pilsicainide - Wikipedia \[en.wikipedia.org\]](#)
- [11. What is the mechanism of Pilsicainide? \[synapse.patsnap.com\]](#)
- [12. \[Antiarrhythmic effects of pilsicainide hydrochloride and effects on cardiac function and ECG in dogs: comparison with disopyramide\] - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. Cardiopulmonary arrest upon admission caused by pilsicainide hydrochloride intoxication: A case report - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Pilsicainide Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677878/docs#pilsicainide-hydrochloride-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b1677878/docs#pilsicainide-hydrochloride-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)